

# Application Note: Pharacine as an Internal Standard for LC-MS Analysis

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## Compound of Interest

Compound Name: *Pharacine*

Cat. No.: *B138207*

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## Introduction

Liquid chromatography-mass spectrometry (LC-MS) is a powerful analytical technique for the quantitative analysis of small molecules in complex matrices. The use of an internal standard (IS) is crucial for achieving accurate and precise quantification by correcting for variability in sample preparation, injection volume, and matrix effects.<sup>[1][2]</sup> An ideal internal standard should mimic the physicochemical properties and ionization behavior of the analyte of interest.<sup>[2][3]</sup>

**Pharacine**, a macrocyclic phthalate ester, has been suggested as a stable internal standard for mass spectrometry-based assays.<sup>[4]</sup> This application note provides a detailed protocol for the use of **Pharacine** as an internal standard in LC-MS analysis, including sample preparation, chromatographic conditions, and mass spectrometric detection.

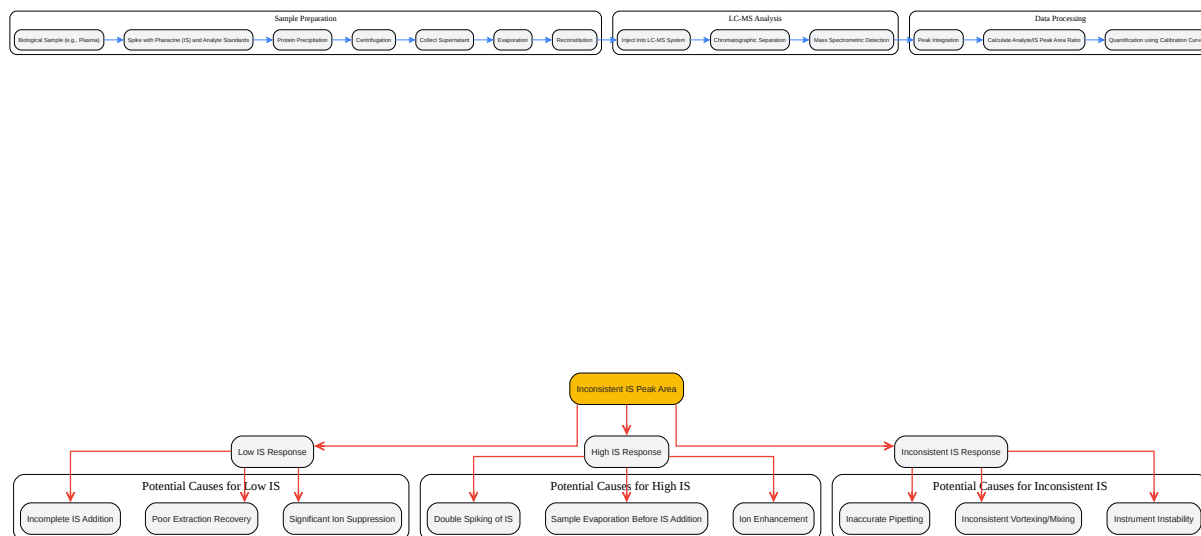
## Chemical Properties of Pharacine

**Pharacine** is a stable macrocyclic compound with the following properties:

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>24</sub> O <sub>8</sub>	[5][6][7]
Molecular Weight	440.44 g/mol	[5][6][7]
CAS Number	63440-93-7	[4][5][7]
Appearance	White to Off-white Solid	[4]
Solubility	Slightly soluble in Chloroform, Dichloromethane, Ethyl Acetate	[4]
Storage	2-8°C, protected from light	[4]

## Experimental Workflow

The overall workflow for using **Pharacine** as an internal standard in an LC-MS analysis is depicted below.



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## References

- 1. Internal Standards in LC–MS Bioanalysis: Which, When, and How - WuXi AppTec DMPK [dmpkservice.wuxiapptec.com]
- 2. nebiolab.com [nebiolab.com]
- 3. researchgate.net [researchgate.net]
- 4. bocsci.com [bocsci.com]
- 5. Pharcine | C<sub>24</sub>H<sub>24</sub>O<sub>8</sub> | CID 10455912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Pharcine | 63440-93-7 | FP63527 | Biosynth [biosynth.com]
- 7. scbt.com [scbt.com]
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